Technical Support Center: NMR Assignment for 2-Amino-3-ethylpentanoic Acid

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Compound of Interest

Compound Name:	*2-Amino-3-ethylpentanoic acid hydrochloride*
CAS No.:	*57224-45-0*
Cat. No.:	*B1525991*

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Case ID: Epa-NMR-001 Status: Active topic: Structural Elucidation & Peak Assignment Audience: Medicinal Chemists, Structural Biologists, Analytical Scientists

System Overview & Molecular Logic

2-Amino-3-ethylpentanoic acid presents a deceptive structural simplicity. While it appears symmetric at the

-carbon (C3), the presence of the chiral center at the

-carbon (C2) breaks the symmetry of the two ethyl groups attached to C3.

- Core Structural Feature: The molecule is effectively a valine analog where the two

  -methyl groups are replaced by ethyl groups.

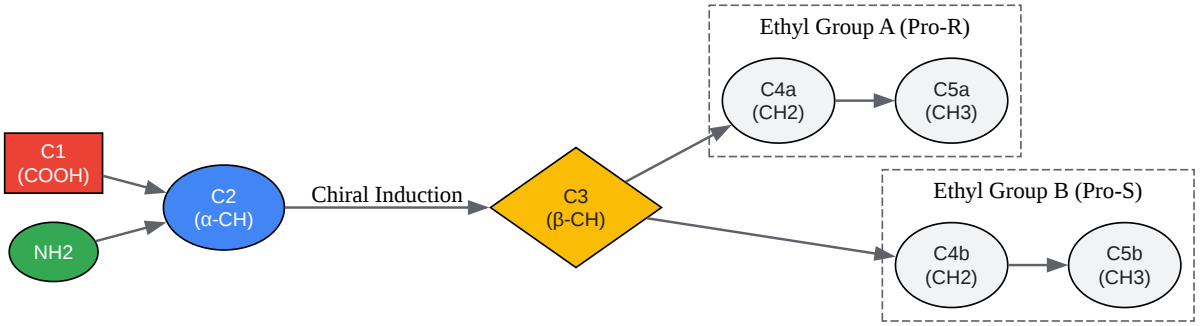
- Stereochemical Consequence: The C2 chiral center renders the two ethyl groups at C3 diastereotopic. They are chemically non-equivalent and will display distinct (though likely overlapping) chemical shifts.

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- Assignment Challenge: The aliphatic region (0.8 – 1.8 ppm) will be crowded with higher-order multiplets, requiring 2D correlation spectroscopy for definitive assignment.

Molecular Connectivity Map

The following diagram illustrates the connectivity and the "Cone of Diastereotopicity" originating from C2.



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Figure 1: Connectivity diagram of 2-Amino-3-ethylpentanoic acid. The chiral center at C2 induces magnetic non-equivalence in the two ethyl branches attached to C3.

Troubleshooting Guide (Q&A)

Issue 1: The Aliphatic Region (0.8–1.6 ppm) is an Unresolvable Blob.

User Question:"I see a massive multiplet envelope between 1.2 and 1.6 ppm instead of clean quartets for the ethyl CH2s. Is my sample impure?"

Technical Diagnosis: This is likely not impurity but intrinsic diastereotopicity.

- Non-Equivalence: Because C2 is chiral, the two ethyl groups (Ethyl A and Ethyl B) are diastereotopic. Their protons resonate at slightly different frequencies.[1]

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- Geminal Non-Equivalence: Within each ethyl CH2 group, the two protons are diastereotopic (pro-R and pro-S) relative to the C2 center. This turns a simple quartet into a complex ABX3 or ABXY system.
- Result: You are observing the superposition of two distinct, complex methylene multiplets.

Resolution Protocol:

- Do not rely on 1D integration alone. The integration should sum to 4H for the CH2 region and 6H for the CH3 region.
- Run HSQC (Heteronuclear Single Quantum Coherence): This will separate the proton signals based on the carbon they are attached to. You should see two distinct C-H correlations for the methylenes (C4a and C4b) if the resolution is high enough, or one broadened correlation if they are accidentally isochronous.
- Solvent Switch: If overlapping is severe in DMSO-d6, switch to Methanol-d4 or D2O. The change in solvation shell often shifts the diastereotopic pairs apart.

Issue 2: The Alpha-Proton (C2-H) is not a Doublet.

User Question:"I expect a doublet for the alpha-proton at C2 (coupling to C3-H), but I see a broadened peak or a 'pseudotriplet'. Why?"

Technical Diagnosis:

- Virtual Coupling: In strongly coupled spin systems (where chemical shift difference

  is similar to coupling constant

  ), the C2-H can virtually couple to the ethyl protons through C3-H.
- Line Broadening: If the C3-H rotation is restricted (rotameric exchange) or if there is exchange with the solvent (for NH protons), the signal can broaden.
- pH Effects: In D2O, if the pH is near the pKa of the amine (~9) or acid (~2), intermediate exchange can collapse multiplets.

Resolution Protocol:

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- Check pH: Ensure the sample is fully protonated (pH < 2, using DCl) or fully deprotonated (pH > 10, using NaOD) to fix the zwitterionic state. The cationic form (low pH) usually yields sharper lines for amino acids.
- Decoupling Experiment: Run a 1H{1H} homonuclear decoupling experiment irradiating the C3-H multiplet. The C2-H signal should collapse into a sharp singlet, confirming the connectivity.

Issue 3: Distinguishing the Two Ethyl Groups.

User Question:"How do I assign which ethyl group is which? Are they distinguishable?"

Technical Diagnosis: Stereochemically, they are Pro-R and Pro-S. In standard NMR, you cannot assign absolute stereochemistry without a chiral selector or detailed NOE modeling. However, you can and must treat them as distinct spin systems (Ethyl A vs. Ethyl B) for full structural assignment.

Resolution Protocol:

- HMBC (Heteronuclear Multiple Bond Correlation): Look for correlations from C2-H to the carbons of the ethyl groups.
  - C2-H will show a strong

    to C3.
  - C2-H will show

    correlations to C4a and C4b.
- TOCSY (Total Correlation Spectroscopy): Irradiate the methyl triplet of Ethyl A. The TOCSY transfer will light up the specific CH2 multiplet associated with that methyl group, allowing you to trace the individual spin systems A and B separately.

Expected Chemical Shifts & Data Table

The following values are predicted ranges based on

-branched amino acid analogs (like Isoleucine and Alloisoleucine) in D2O (pH ~7, Zwitterionic).

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Position	Atom Type	1H Shift (ppm)	Multiplicity	13C Shift (ppm)	Notes
C1	Carbonyl	-	-	174 - 176	Carboxylate
C2	-CH	3.60 - 3.75	d (approx)	58 - 62	Sensitive to pH
C3	-CH	1.80 - 2.00	m	42 - 46	Branch point
C4a/b	-CH2	1.20 - 1.50	m (complex)	22 - 26	Diastereotopic pairs
C5a/b	-CH3	0.85 - 0.95	t (overlapping)	10 - 12	May appear as one triplet

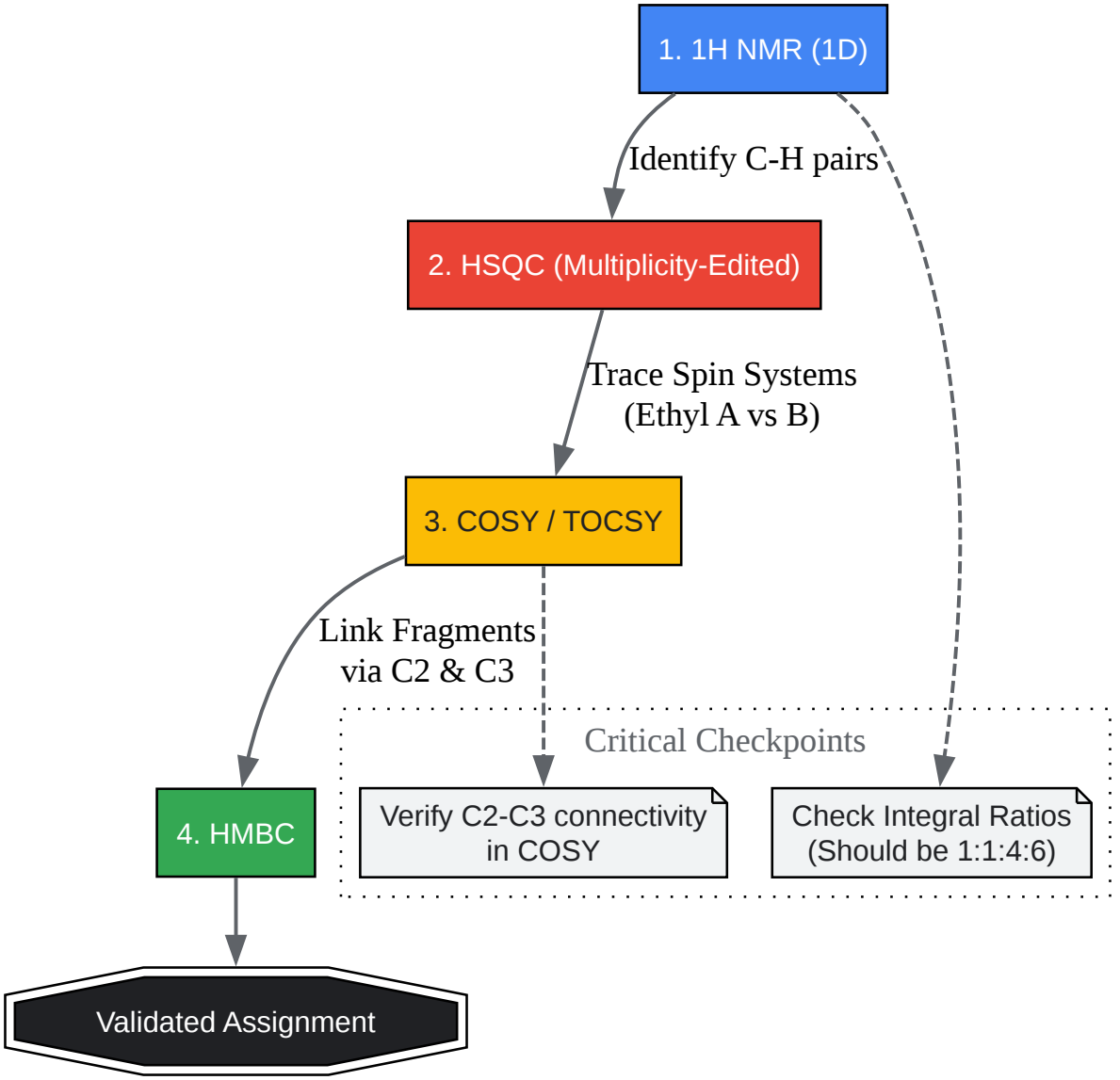
Note on Solvent Effects:

- DMSO-d6: NH protons will be visible (~8.0 ppm). C2-H and C3-H often shift downfield by 0.2-0.5 ppm compared to D2O.
- D2O + DCl (Acidic): C2-H shifts downfield (~4.0 ppm) due to the protonation of the carboxylate and amine.

Experimental Workflow for Assignment

To guarantee a "self-validating" assignment, follow this logic flow. This minimizes the risk of misinterpreting the crowded aliphatic region.

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Figure 2: Step-by-step NMR assignment workflow designed to resolve diastereotopic overlaps.

Protocol Details:

- Sample Prep: Dissolve ~5-10 mg of compound in 0.6 mL D2O. If resolution is poor, add 1-2 drops of DCl to protonate the amine (eliminating exchange broadening).
- HSQC: Use multiplicity editing (CH/CH3 positive, CH2 negative). This immediately distinguishes the C3 methine (positive) from the C4 methylene signals (negative), which is crucial when they overlap in 1D.

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- TOCSY (mixing time 80ms): This is superior to COSY for this molecule. Exciting the methyl protons (0.9 ppm) will show the entire ethyl chain connectivity (CH3 -> CH2 -> CH), helping to disentangle the two ethyl groups.

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